

Agarospirol: Molecular and Physicochemical Properties

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Compound of Interest

Compound Name: Agarospirol

Cat. No.: B1665057

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Agarospirol is a sesquiterpenoid compound naturally found in agarwood, the resinous heartwood of *Aquilaria* trees. This technical overview details its fundamental molecular and physical characteristics.

Molecular Formula and Molar Mass

The chemical properties of **agarospirol** are summarized in the table below, providing a clear reference for its molecular composition and weight.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ O	[1] [2] [3] [4] [5]
Molar Mass	222.37 g/mol	[2] [3] [4] [5]

Structural and Chemical Identifiers

For precise identification and use in experimental and computational settings, the following identifiers are provided for **agarospirol**.

Identifier Type	Identifier
CAS Number	1460-73-7
IUPAC Name	2-((2R,5R,10R)-6,10-Dimethylspiro[4.5]dec-6-en-2-yl)propan-2-ol

Logical Relationship of Core Properties

The following diagram illustrates the foundational relationship between the elemental composition of **agarospirol** and its resulting molecular weight.

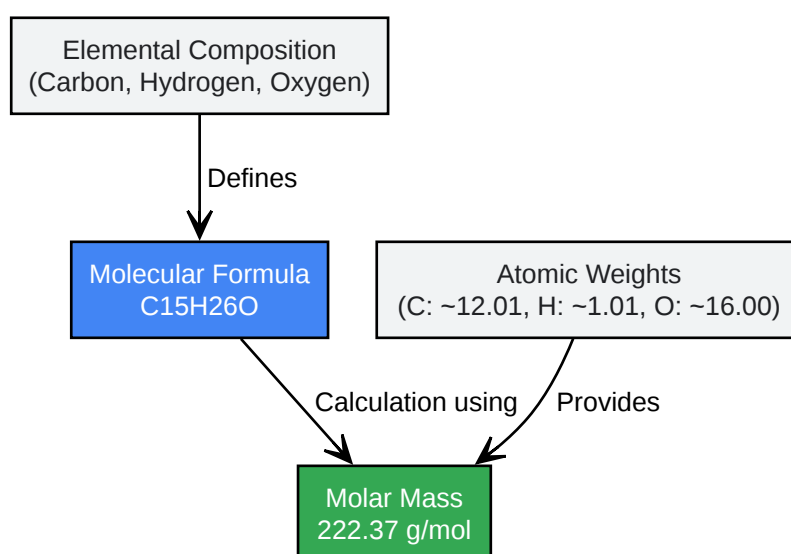


Figure 1. Derivation of Molar Mass from Molecular Formula

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Caption: Relationship between molecular formula and molar mass.

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References

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